

Application Note: Advanced Analytical Characterization of Methyl 1H-azepine-4-carboxylate

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Compound of Interest

Compound Name: Methyl 1H-azepine-4-carboxylate

CAS No.: 116407-43-3

Cat. No.: B569627

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Target Audience: Analytical Chemists, Structural Biologists, and Drug Development Professionals
Document Type: Technical Guide & Standard Operating Protocols (SOPs)

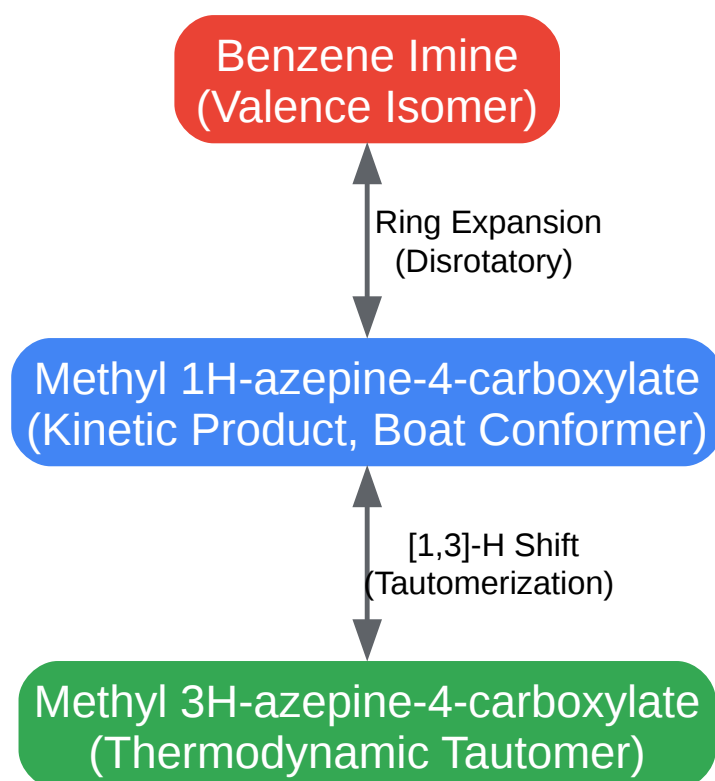
Pharmacological Context & Physicochemical Challenges

Seven-membered nitrogenous heterocycles, specifically azepines, are privileged scaffolds in medicinal chemistry, frequently serving as the core pharmacophore in kinase inhibitors, antidepressants, and antipsychotics. However, the parent 1H-azepine ring presents profound analytical challenges.

If planar, a fully unsaturated 1H-azepine would possess 8π electrons, rendering it highly anti-aromatic. To circumvent this destabilization, the molecule adopts a non-planar "boat" conformation. Furthermore, the system is highly dynamic. As demonstrated in recent computational and experimental studies on [1], 1H-azepines exist in a delicate equilibrium with their bicyclic valence isomers and are prone to rapid nitrogen inversion. Additionally, unless

heavily stabilized by strongly electron-withdrawing groups on the nitrogen atom, the 1H-tautomer readily undergoes a [1,3]-sigmatropic hydrogen shift to form the thermodynamically more stable 3H-azepine tautomer, an interconversion that fundamentally alters the molecule's pharmacological profile [2].

For **Methyl 1H-azepine-4-carboxylate**, the ester group at the C4 position provides partial electronic stabilization, but the unsubstituted secondary amine (N-H) leaves the molecule susceptible to tautomerization and acid-catalyzed rearrangement. Therefore, characterizing this compound requires a highly controlled, multi-modal analytical strategy that prevents artifactual degradation during the analysis itself.



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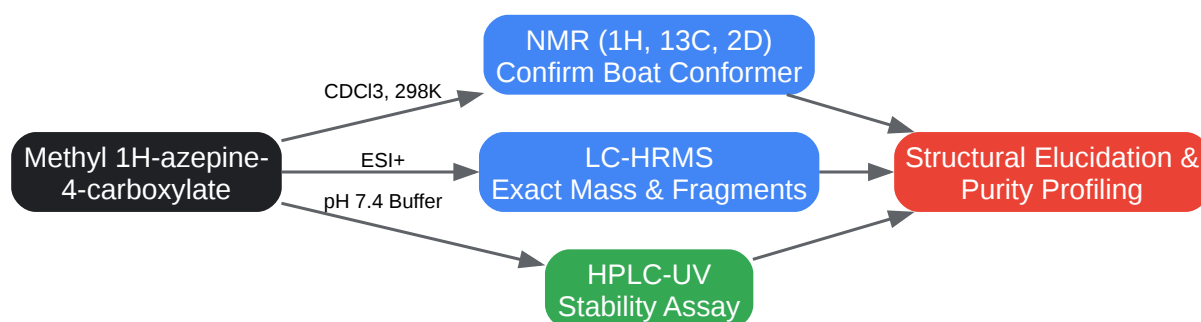
Fig 1: Valence isomerization and tautomeric equilibrium pathways of 1H-azepine derivatives.

Analytical Strategy & Causality (E-E-A-T)

As a Senior Application Scientist, I design analytical workflows not just to generate data, but to ensure that the data is an accurate reflection of the molecule's intrinsic state, free from method-

induced bias.

- **Nuclear Magnetic Resonance (NMR):** The primary tool for distinguishing the 1H-azepine from the 3H-azepine tautomer. The 3H form contains a distinct methylene (-CH₂-) group, whereas the 1H form contains an N-H proton and five distinct olefinic protons. Temperature control is critical here to prevent line broadening caused by dynamic tautomerization.
- **High-Resolution Mass Spectrometry (LC-HRMS):** Essential for confirming the exact mass (C₈H₉NO₂) and mapping the fragmentation pathways of the ester and the ring. Soft ionization (ESI+) is mandatory to prevent in-source ring contraction.
- **Stability-Indicating HPLC-UV:** Azepines are notoriously acid-sensitive. Standard LC-MS mobile phases (e.g., 0.1% Formic Acid) will artificially degrade the sample into aniline derivatives. We must utilize a buffered, neutral pH mobile phase and sub-ambient column temperatures to "freeze" the tautomeric equilibrium for accurate purity profiling.



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Fig 2: Multi-modal analytical workflow for the characterization of 1H-azepine carboxylates.

Self-Validating Experimental Protocols

Structural Elucidation via NMR Spectroscopy

Causality Check: Commercial Chloroform-d (CDCl_3) degrades over time, generating trace amounts of DCl. Because 1H-azepines undergo rapid acid-catalyzed rearrangement, using untreated CDCl_3 will result in a spectrum dominated by degradation artifacts.

Step-by-Step Protocol:

- Solvent Preparation: Pass 1.0 mL of CDCl_3 through a short plug of activated basic alumina (Brockmann Grade I) immediately prior to use. This neutralizes trace acids, validating that any subsequent degradation observed is intrinsic to the sample.
- Sample Preparation: Dissolve 15 mg of **Methyl 1H-azepine-4-carboxylate** in 0.6 mL of the treated CDCl_3 .
- Acquisition Parameters:
 - Acquire 1H NMR at 400 MHz or higher. Set the probe temperature strictly to 298 K (25 °C).
 - Acquire 13C NMR (100 MHz) with proton decoupling.
 - Self-Validation Step: Acquire a 2D COSY spectrum. The scalar coupling walk from H2 to H3, and H5 to H6 to H7, definitively proves the contiguous double-bond system of the 1H-tautomer, ruling out the 3H-tautomer.

Exact Mass Determination via LC-HRMS

Causality Check: To ensure the elemental composition is accurate, the mass axis must be corrected in real-time. We utilize a lock-mass infusion to prevent instrumental drift from invalidating the structural assignment [3].

Step-by-Step Protocol:

- Ionization: Electrospray Ionization in positive mode (ESI+). Capillary voltage: 3.0 kV. Desolvation temperature: 350 °C.
- Lock-Mass Calibration: Infuse Leucine Enkephalin (m/z 556.2771) post-column at 5 $\mu\text{L}/\text{min}$.

- Data Acquisition: Scan range m/z 50–500. Isolate the $[M+H]^+$ precursor (m/z 152.0712) and apply a collision energy ramp (15–30 eV) using Argon gas to generate the MS/MS fragmentation tree.

Stability-Indicating HPLC-UV Assay

Causality Check: Why a column temperature of 15 °C? The activation barrier for $1H \rightleftharpoons 3H$ tautomerization is relatively low. At 30–40 °C, the tautomers dynamically interconvert as they travel down the column, resulting in severe peak tailing or a coalesced "bridge" between peaks. Sub-ambient temperatures freeze this equilibrium, allowing for baseline resolution.

Step-by-Step Protocol:

- Column: C18, 100 x 2.1 mm, 1.7 μm particle size. Thermostat the column compartment to 15 °C.
- Mobile Phase:
 - Phase A: 10 mM Ammonium Acetate in LC-MS grade water, adjusted to pH 7.4. (Crucial: Do not use Formic Acid or TFA).
 - Phase B: 100% Acetonitrile.
- Gradient: 5% B to 60% B over 10 minutes at a flow rate of 0.4 mL/min.
- Detection: Diode Array Detector (DAD). Extract chromatograms at 215 nm (strong π - π^* transition) and 285 nm (weak n - π^* transition characteristic of the azepine ring).

Quantitative Data Summaries

Table 1: Expected NMR Chemical Shifts for **Methyl 1H-azepine-4-carboxylate** (Data synthesized from characteristic azepine-4-carboxylate frameworks [3])

Nucleus	Position	Chemical Shift (ppm)	Multiplicity	Coupling Constant (J in Hz)	Structural Significance
1H	N-H (1)	6.10	br s	-	Broadens due to quadrupolar relaxation / exchange
1H	C-H (2)	5.80	d	8.0	Adjacent to nitrogen
1H	C-H (3)	6.50	dd	8.0, 1.5	Coupled to H2 and long-range to H5
1H	C-H (5)	6.95	d	7.5	Downfield shifted by C4 ester conjugation
1H	C-H (6)	6.20	dd	7.5, 6.0	Internal ring olefin
1H	C-H (7)	5.40	d	6.0	Adjacent to nitrogen
1H	O-CH3	3.75	s	-	Ester methyl group

Table 2: HRMS Fragmentation Data (ESI+)

Precursor Ion (m/z)	Fragment Ion (m/z)	Neutral Loss	Proposed Mechanism
152.0712 [M+H] ⁺	120.0444	32.026 Da (CH ₃ OH)	Cleavage of methanol from the C4 ester group
152.0712 [M+H] ⁺	92.0495	60.021 Da (HCOOCH ₃)	Complete loss of the methyl formate side chain
152.0712 [M+H] ⁺	65.0386	87.032 Da	Ring contraction and elimination of HCN

Table 3: Optimized HPLC Parameters for Tautomer Resolution

Parameter	Setting	Causality / Rationale
Column Temp	15 °C	Suppresses on-column tautomerization (1H $\rightleftharpoons$ 3H interconversion).
Buffer pH	7.4 (Ammonium Acetate)	Prevents rapid acid-catalyzed rearrangement to aniline derivatives.
Detection Wavelength	215 nm & 285 nm	215 nm maximizes sensitivity; 285 nm confirms the azepine chromophore.

References

- Stereoelectronic and dynamical effects dictate nitrogen inversion during valence isomerism in benzene imine, Chemical Science (RSC Publishing), 2021.[\[Link\]](#)
- Recent Advances in Synthesis, Mechanism of Action and Therapeutic Applications of Azepines: Review Article, Journal of Pharma Insights and Research, 2025.[\[Link\]](#)

- Synthesis of Functionalized Azepines via Cu(I)-Catalyzed Tandem Amination/Cyclization Reaction of Fluorinated Allenynes, Molecules (MDPI), 2022.[[Link](#)]
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